

"Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate" chemical properties

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Compound of Interest

Compound Name: Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

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A Technical Guide to Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties of **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**. It includes a summary of its key physicochemical characteristics, a detailed experimental protocol for its likely synthesis based on related compounds, and a discussion of its potential applications. This document is intended to serve as a valuable resource for researchers, chemists, and professionals involved in drug discovery and materials science.

Chemical Properties

Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate is a thiophene derivative with the chemical formula $C_8H_8O_6S$.^[1] Its core structure consists of a five-membered thiophene ring substituted with two hydroxyl groups at the 3 and 4 positions and two methyl carboxylate groups at the 2 and 5 positions.

Table 1: Physicochemical Properties of **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**

Property	Value	Reference
IUPAC Name	Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate	[2]
Synonyms	3,4-Dihydroxy-thiophene-2,5-dicarboxylic acid dimethyl ester	[1]
CAS Number	58416-04-9	[1][3]
Molecular Formula	C ₈ H ₈ O ₆ S	[1]
Molecular Weight	232.21 g/mol	[2]
Appearance	Solid	
Purity	min 98% (GC)	[4]
InChI Key	ZZVINKJCOXPIKL-UHFFFAOYSA-N	[2]
SMILES	COC(=O)C1=C(O)C(O)=C(S1)C(=O)OC	[2]
Storage	Keep in a dark place, sealed in dry, room temperature.	

Synthesis

While a specific, detailed experimental protocol for the synthesis of **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate** is not readily available in the searched literature, a likely synthetic route can be inferred from the well-documented synthesis of its diethyl analog, Diethyl 3,4-dihydroxythiophene-2,5-dicarboxylate.[5][6] The proposed method involves a condensation reaction.

Proposed Experimental Protocol: Synthesis of Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate

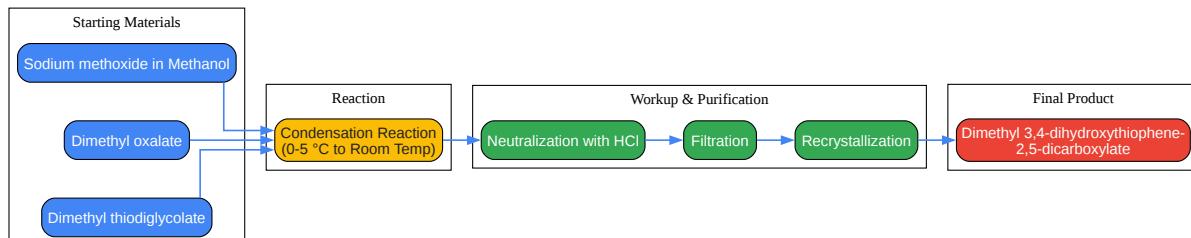
This protocol is adapted from the synthesis of the diethyl ester.[5]

Materials:

- Dimethyl thioglycolate
- Dimethyl oxalate
- Sodium methoxide
- Methanol
- Hydrochloric acid

Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stirrer and a dropping funnel, dissolve dimethyl thioglycolate and dimethyl oxalate in methanol. Cool the mixture to 0-5 °C in an ice bath.
- **Base Addition:** Slowly add a solution of sodium methoxide in methanol to the cooled reaction mixture, maintaining the temperature below 10 °C.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, neutralize the reaction mixture with hydrochloric acid. The precipitated product, the disodium salt of **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**, can be collected by filtration.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent system.

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Proposed synthesis workflow for **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**.

Applications and Potential Biological Activity

Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate serves as a valuable intermediate in organic synthesis. It is particularly useful as a reactant in Curtius-like rearrangement reactions for the synthesis of 2,5-diamide-substituted five-membered heterocycles, including those based on thiophene, pyrrole, and furan ring systems.[3][7]

While no specific biological activities have been reported for **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate** itself, the broader class of thiophene derivatives is known to exhibit a wide range of pharmacological properties. Thiophenes are key components in a variety of approved drugs, including anti-inflammatory agents, diuretics, and anticancer drugs.[8][9] Research on related diethyl 2,5-diaminothiophene-3,4-dicarboxylate derivatives has demonstrated potent anticancer and antimicrobial activities.[10] This suggests that **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate** and its derivatives could be promising candidates for further investigation in drug discovery programs. The thiophene scaffold is recognized for its role in various biological actions, including antimicrobial, antiviral, anti-inflammatory, and cytotoxic effects.[8][9]

Spectral Data

Detailed spectral data such as ^1H NMR, ^{13}C NMR, IR, and mass spectrometry would be essential for the complete characterization of **Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate**. While specific spectra for this compound were not found in the initial search, commercial suppliers indicate the availability of such data upon request.[11] For the related diethyl ester, ^1H NMR, IR, and mass spectrometry data are available and can serve as a reference.[12]

Conclusion

Dimethyl 3,4-dihydroxythiophene-2,5-dicarboxylate is a key chemical intermediate with established utility in the synthesis of complex heterocyclic compounds. Its chemical properties are well-defined, and a reliable synthesis route can be proposed based on established methods for analogous compounds. Given the known biological activities of the broader thiophene class of molecules, this compound and its derivatives represent a promising area for future research and development in medicinal chemistry and materials science. Further investigation into its biological profile is warranted to explore its full potential.

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